

Application Notes and Protocols for In Vivo Mouse Studies with GSK3987

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Compound of Interest		
Compound Name:	GSK3987	
Cat. No.:	B15609102	Get Quote

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Abstract

GSK3987 is a potent pan-agonist of Liver X Receptors (LXRα and LXRβ), nuclear receptors that are critical regulators of cholesterol homeostasis, fatty acid metabolism, and inflammation. Activation of LXRs has been shown to be a promising therapeutic strategy for the treatment of atherosclerosis. These application notes provide a comprehensive overview and detailed protocols for the use of **GSK3987** in in vivo mouse studies, with a focus on atherosclerosis research. The provided dosage recommendations are based on studies with other potent LXR agonists and should serve as a starting point for experimental optimization.

Introduction

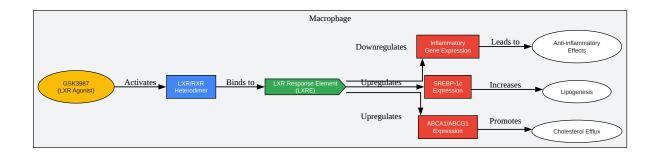
Liver X Receptors (LXRs) are ligand-activated transcription factors that play a pivotal role in maintaining cellular and systemic cholesterol balance. Upon activation by oxysterols or synthetic agonists, LXRs form a heterodimer with the Retinoid X Receptor (RXR) and bind to LXR Response Elements (LXREs) in the promoter regions of target genes. This leads to the upregulation of genes involved in reverse cholesterol transport, such as ATP-binding cassette transporter A1 (ABCA1) and G1 (ABCG1), which promote the efflux of cholesterol from peripheral cells, including macrophages in atherosclerotic plaques. Furthermore, LXR activation can modulate inflammatory responses. **GSK3987**, as a pan-LXR agonist, holds therapeutic potential for diseases characterized by lipid dysregulation and inflammation, such as atherosclerosis.



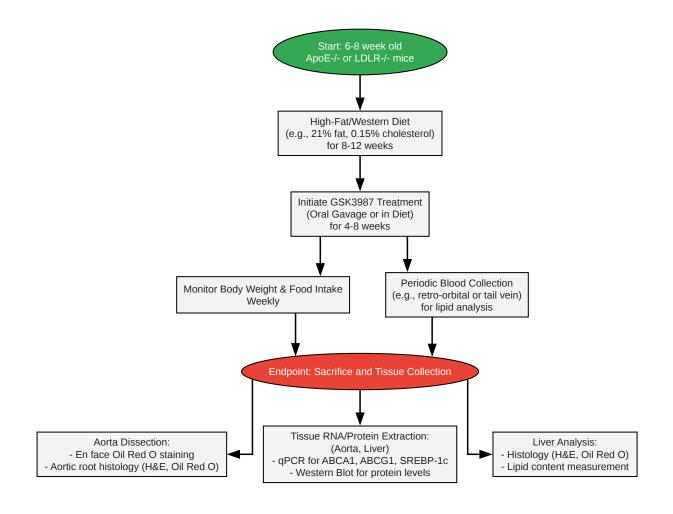
Signaling Pathway

The activation of LXR by an agonist like **GSK3987** initiates a signaling cascade that leads to the regulation of target genes involved in cholesterol metabolism and inflammation.









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